

Personal protective equipment for handling Rubrofusarin

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Compound of Interest

Compound Name: Rubrofusarin

Cat. No.: B1680258

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Essential Safety and Handling Guide for Rubrofusarin

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount, especially when handling potent compounds like **Rubrofusarin**. This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Rubrofusarin**, serving as a critical resource to minimize risk and ensure operational integrity.

Chemical and Physical Properties

A summary of key quantitative data for **Rubrofusarin** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₂ O ₅	[1][2]
Molecular Weight	272.25 g/mol	[1][2]
Appearance	Yellow to orange powder	[1]
Melting Point	214°C (benzene)	[1]
Boiling Point (Predicted)	438.7 ± 45.0 °C	[1]
Density (Predicted)	1.432 ± 0.06 g/cm ³	[1]
Storage Temperature	-20°C or +4°C	[1]

Hazard Identification and Personal Protective Equipment (PPE)

Rubrofusarin is classified as harmful and requires careful handling to avoid adverse health effects. The primary hazards include:

- Harmful if swallowed or in contact with skin.[3]
- Causes serious eye irritation.[3]
- May cause irritation to the skin and respiratory tract.[3]
- Burning may produce irritating, toxic, and obnoxious fumes.[3]

To mitigate these risks, the following personal protective equipment is mandatory when handling **Rubrofusarin**:

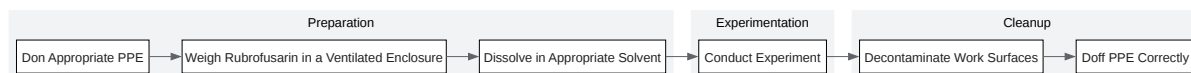
PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., PVC, nitrile).[3] Double gloving is recommended.[4]	To prevent skin contact.[3]
Eye/Face Protection	Approved safety goggles.[3] A face shield may be necessary for splash hazards.	To prevent eye irritation from dust or splashes.[3]
Respiratory Protection	A self-contained breathing apparatus should be used.[3] Work should be conducted in a well-ventilated area.[3]	To avoid inhalation of the powder.[3]
Body Protection	A laboratory coat, fully fastened.[5] Consider wearing protective clothing.[3]	To protect skin and personal clothing from contamination.

Operational Plan: Handling and Storage

Adherence to a strict operational plan is crucial for the safe handling of **Rubrofusarin**.

Preparation and Handling Workflow

The following diagram outlines the standard procedure for safely handling **Rubrofusarin** in a laboratory setting.



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Caption: Standard workflow for handling **Rubrofusarin**.

Storage

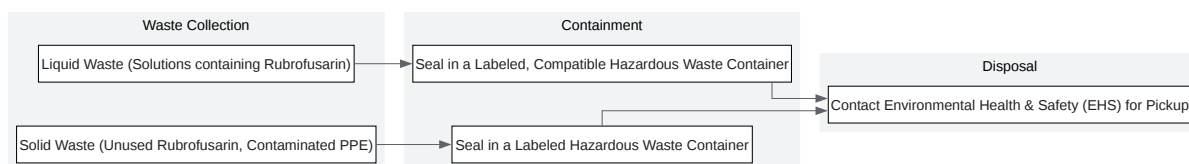
- Store in a cool, dry, and well-ventilated area.[3]
- Keep containers tightly closed.[3]
- Recommended storage temperatures are -20°C or +4°C.[1]

Disposal Plan

Proper disposal of **Rubrofusarin** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Workflow

The following diagram illustrates the process for the safe disposal of **Rubrofusarin** waste.



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Caption: Workflow for the disposal of **Rubrofusarin** waste.

Key Disposal Steps:

- Segregate Waste: Do not mix **Rubrofusarin** waste with other chemical waste streams unless specifically instructed by your institution's Environmental Health and Safety (EHS) department.

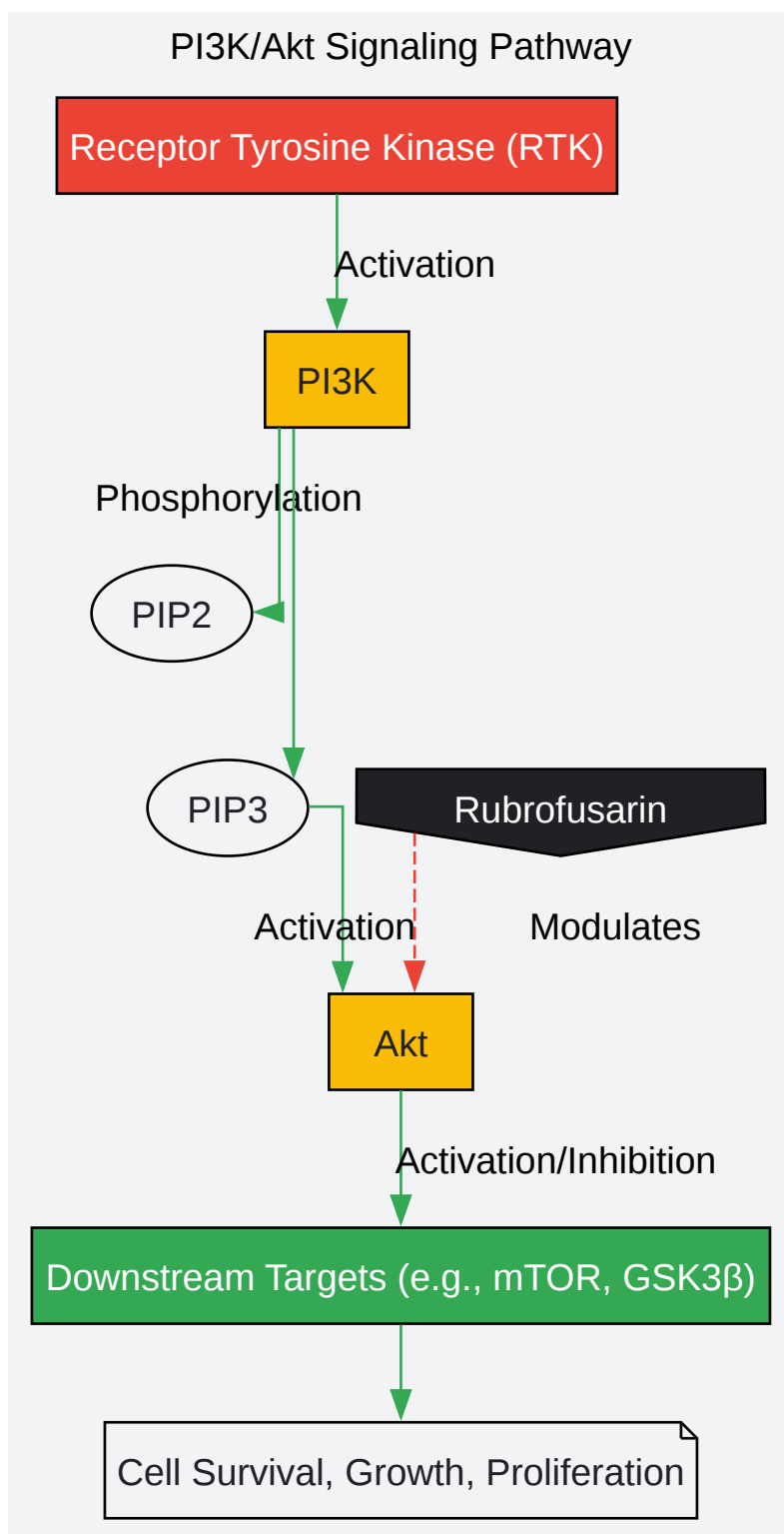
- Solid Waste: Collect unused **Rubrofusarin** powder and contaminated disposable items (e.g., gloves, weigh boats, pipette tips) in a dedicated, clearly labeled hazardous waste container.
[5]
- Liquid Waste: Collect solutions containing **Rubrofusarin** in a separate, compatible, and clearly labeled hazardous waste container for liquid chemical waste.[5]
- Labeling: Ensure all waste containers are accurately labeled with the chemical name ("**Rubrofusarin**") and appropriate hazard warnings.
- Disposal: Arrange for disposal through your institution's EHS office or a licensed hazardous waste disposal contractor.[5] Do not dispose of **Rubrofusarin** down the drain or in regular trash.[5]

Experimental Protocols and Biological Activity

While specific experimental protocols for **Rubrofusarin** are not detailed in the provided safety data, it is known to be an active ingredient in some traditional medicines and has been studied for its potential therapeutic effects. Notably, **Rubrofusarin** has been shown to ameliorate depressive symptoms through the PI3K/Akt signaling pathway.[6]

PI3K/Akt Signaling Pathway

The following diagram illustrates the simplified PI3K/Akt signaling pathway, which is a key pathway in cell survival and growth and is modulated by **Rubrofusarin**.



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Caption: Simplified PI3K/Akt signaling pathway modulated by **Rubrofusarin**.

By adhering to these safety and handling protocols, researchers can confidently and safely work with **Rubrofusarin**, contributing to advancements in science and medicine while maintaining the highest standards of laboratory safety.

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